

"2-Pyridinesulfonylacetonitrile" handling and storage recommendations

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Compound of Interest

Compound Name: 2-Pyridinesulfonylacetonitrile

Cat. No.: B069136

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Technical Support Center: 2-Pyridinesulfonylacetonitrile

This guide provides essential information for the safe handling, storage, and troubleshooting of **2-Pyridinesulfonylacetonitrile** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **2-Pyridinesulfonylacetonitrile** and what are its key properties?

2-Pyridinesulfonylacetonitrile (CAS No. 170449-34-0) is a chemical compound with the molecular formula C7H6N2O2S.^{[1][2][3]} It is an off-white to light yellow solid at room temperature.^[3] Due to inconsistencies in publicly available data for similar compounds, it is crucial to refer to the specific properties of the compound with this CAS number to ensure safe handling.

Q2: What are the primary hazards associated with **2-Pyridinesulfonylacetonitrile**?

Based on data for structurally similar compounds, **2-Pyridinesulfonylacetonitrile** is considered hazardous. The primary hazards include:

- Harmful if swallowed, in contact with skin, or if inhaled.^[4]

- Causes skin irritation.[4]
- Causes serious eye irritation.[4]
- May cause respiratory irritation.[4]

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

Always wear appropriate personal protective equipment to minimize exposure. This includes:

- Eye/Face Protection: Safety glasses with side-shields or goggles.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
- Respiratory Protection: Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH/MSHA approved respirator is recommended.[4]

Q4: How should **2-Pyridinesulfonylacetonitrile** be stored?

Proper storage is crucial for maintaining the integrity of the compound and ensuring safety.

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[4]
- Store under an inert atmosphere.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Protect from moisture and air.

Troubleshooting Guide

Issue: I've seen conflicting information about the physical state of this compound. Is it a liquid or a solid?

Solution: **2-Pyridinesulfonylacetonitrile** (CAS: 170449-34-0) is a solid at room temperature, with a melting point of 77-79°C.[3] The conflicting information likely arises from safety data sheets for other, structurally different compounds that may have been incorrectly associated

with this chemical. Always verify the CAS number to ensure you are consulting the correct safety and handling information.

Issue: What should I do in case of accidental exposure?

Solution: Follow these first-aid measures immediately:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[\[4\]](#)
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice. [\[4\]](#)
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[\[4\]](#)
- **Ingestion:** Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[\[4\]](#)

Issue: What materials are incompatible with **2-Pyridinesulfonylacetone**?

Solution: Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[5\]](#)

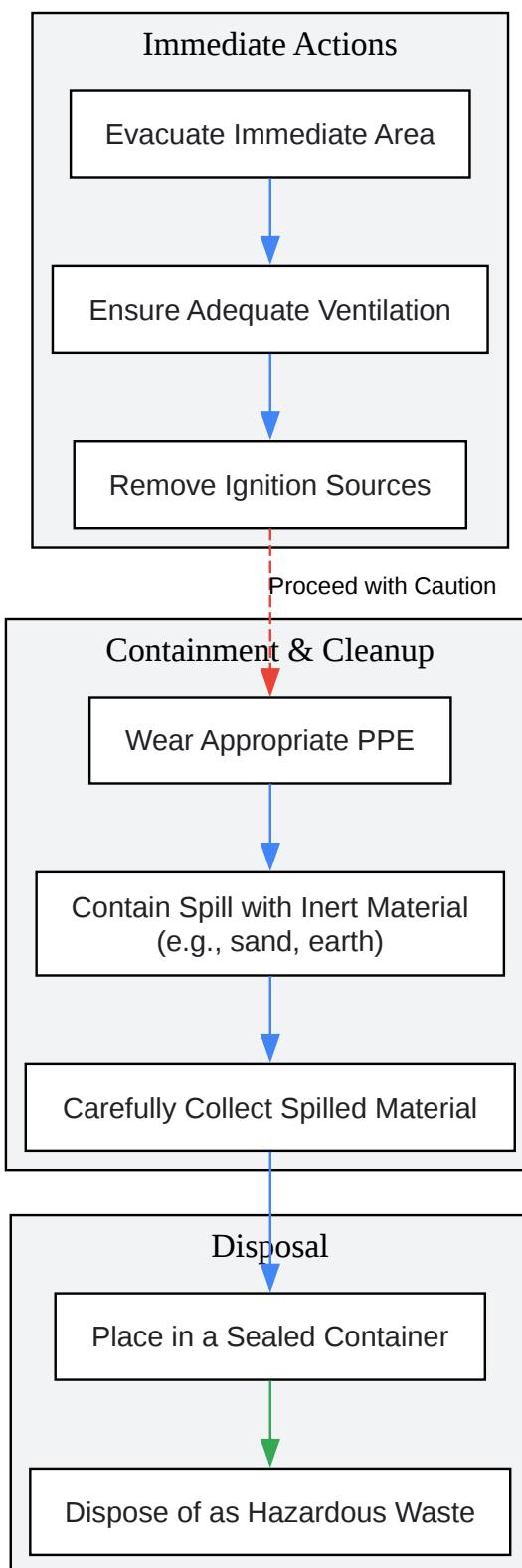
Quantitative Data Summary

| Property | Value |
|-------------------|---------------------------------|
| CAS Number | 170449-34-0 |
| Molecular Formula | C7H6N2O2S |
| Molecular Weight | 182.2 g/mol |
| Appearance | Off-white to light yellow solid |
| Melting Point | 77-79 °C |
| Boiling Point | 440.8 ± 41.0 °C (Predicted) |
| Density | 1.356 ± 0.06 g/cm³ (Predicted) |

Experimental Protocols & Workflows

Chemical Spill Response Workflow

In the event of a spill, a clear and immediate response is critical to ensure safety. The following diagram outlines the recommended workflow for handling a spill of **2-Pyridinesulfonylacetoneitrile**.



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Workflow for handling a chemical spill.

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